

A Comprehensive Guide to the Proper Disposal of Lapaquistat-d9 Acetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Lapaquistat-d9 Acetate*

CAS No.: *1292841-28-1*

Cat. No.: *B1141171*

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For Researchers, Scientists, and Drug Development Professionals

Understanding the Hazard Profile of Lapaquistat-d9 Acetate

Lapaquistat-d9 Acetate is a deuterated analog of Lapaquistat Acetate, a potent inhibitor of squalene synthase.[1] While specific safety data for the deuterated form is not readily available, the toxicological properties are expected to be very similar to the parent compound, Lapaquistat Acetate.

The Safety Data Sheet (SDS) for Lapaquistat Acetate provides critical safety information. It is classified as harmful if swallowed and, most significantly, very toxic to aquatic life with long-lasting effects.[2] This high aquatic toxicity is a primary driver for the stringent disposal protocols outlined in this guide. The introduction of any amount of this compound into aquatic ecosystems can have devastating consequences. Therefore, under no circumstances should **Lapaquistat-d9 Acetate** or its solutions be disposed of down the drain.

The deuteration process itself does not typically increase the toxicity of a compound; however, the inherent hazards of the parent molecule remain. As a standard practice in chemical safety, any new or modified compound should be handled with the assumption that it carries at least the same risks as its well-characterized counterpart.

Key Chemical and Hazard Information:

Property	Information	Source
Chemical Name	Lapaquistat-d9 Acetate	[1]
Molecular Formula	C ₃₃ H ₃₂ D ₉ ClN ₂ O ₉	[1]
Molecular Weight	654.20 g/mol	[1]
Known Hazards (from Lapaquistat Acetate)	Harmful if swallowed. Very toxic to aquatic life with long-lasting effects.	[2]
Storage	2-8°C Refrigerator	[1]

The Regulatory Framework: Adherence to EPA's Resource Conservation and Recovery Act (RCRA)

The disposal of **Lapaquistat-d9 Acetate** falls under the purview of the U.S. Environmental Protection Agency's (EPA) Resource Conservation and Recovery Act (RCRA).[3] RCRA establishes a "cradle-to-grave" system for managing hazardous waste, which includes its generation, transportation, treatment, storage, and disposal.[3]

As a research chemical with known aquatic toxicity, **Lapaquistat-d9 Acetate** must be managed as a hazardous waste. While it may not be explicitly listed as a P- or U-listed waste by the EPA, its characteristic toxicity necessitates its disposal as a hazardous chemical waste.[4][5]

Step-by-Step Disposal Protocol for Lapaquistat-d9 Acetate

This protocol is designed to provide clear, actionable steps for laboratory personnel.

Step 1: Waste Identification and Segregation

Proper segregation is the cornerstone of safe and compliant chemical waste disposal.

- Designate a Specific Waste Stream: **Lapaquistat-d9 Acetate** waste should be collected in a designated hazardous waste container, separate from all other waste streams.
- Solid Waste:
 - Unused or expired pure **Lapaquistat-d9 Acetate**.
 - Contaminated personal protective equipment (PPE) such as gloves and weighing papers.
 - Spill cleanup materials.
- Liquid Waste:
 - Solutions containing **Lapaquistat-d9 Acetate**.
 - Solvent rinses of containers that held the compound.
- Empty Containers: Empty containers that held **Lapaquistat-d9 Acetate** must be triple-rinsed with a suitable solvent (e.g., ethanol or methanol). The rinsate must be collected as hazardous liquid waste.

Step 2: Waste Container Selection and Labeling

The integrity of the waste container is critical to prevent leaks and exposure.

- Container Selection:
 - Use a container that is compatible with the waste. For **Lapaquistat-d9 Acetate** solids and solutions in common organic solvents, a high-density polyethylene (HDPE) or glass container is appropriate.
 - The container must have a secure, leak-proof screw-top cap.
- Labeling:

- Immediately label the waste container with a "Hazardous Waste" label.
- The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**Lapaquistat-d9 Acetate**."
 - The specific components and their approximate percentages if it is a mixed waste stream.
 - The hazard characteristics (e.g., "Toxic," "Harmful if Swallowed," "Environmental Hazard").
 - The accumulation start date (the date the first drop of waste is added to the container).
 - The name and contact information of the principal investigator or laboratory supervisor.

Step 3: On-Site Accumulation and Storage

Proper storage minimizes the risk of accidents and ensures compliance.

- Satellite Accumulation Area (SAA): The waste container should be kept at or near the point of generation in a designated Satellite Accumulation Area.
- Secondary Containment: Place the waste container in a secondary containment bin or tray that is chemically resistant and large enough to hold the entire contents of the primary container in case of a leak.
- Storage Conditions: Store the waste in a cool, dry, well-ventilated area, away from incompatible materials.

Step 4: Arranging for Disposal

Hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

- Contact EHS: Follow your institution's procedures for requesting a hazardous waste pickup.

- **Hazardous Waste Manifest:** For off-site disposal, a Uniform Hazardous Waste Manifest is required.^[6] This is a legal document that tracks the waste from your laboratory to its final destination. Your EHS office or the disposal contractor will typically provide and assist with the completion of this form.^{[7][8][9]} The manifest will require information about the waste, including its composition and hazard class.
- **Department of Transportation (DOT) Regulations:** The shipment of hazardous waste is also regulated by the Department of Transportation. Your EHS office or disposal vendor will ensure that the waste is packaged, labeled, and transported in accordance with DOT regulations.^{[10][11][12][13]}

Experimental Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Lapaquistat-d9 Acetate**.

Caption: Workflow for the safe disposal of **Lapaquistat-d9 Acetate**.

Causality and Trustworthiness in Protocol Design

The procedures outlined in this guide are not arbitrary. They are based on a clear understanding of the chemical's properties and the legal requirements for hazardous waste disposal.

- **Why Segregate?** The high aquatic toxicity of **Lapaquistat-d9 Acetate** means it must not be mixed with non-hazardous waste or other chemical waste streams that might be treated differently. Cross-contamination can lead to improper disposal and environmental harm.
- **Why Triple-Rinse?** Even seemingly empty containers can retain enough residue to be considered hazardous. The triple-rinse procedure ensures that the container is decontaminated to a level where it no longer poses a threat.
- **Why the Manifest?** The hazardous waste manifest is a critical component of the "cradle-to-grave" system. It provides a legal and auditable trail of the waste, ensuring accountability at every step of the disposal process.

By adhering to these self-validating protocols, your laboratory can ensure a safe working environment, protect our natural resources, and maintain full compliance with all applicable regulations.

References

- DC Chemicals. Lapaquistat Acetate (TAK-475) Safety Data Sheet. [\[Link\]](#)
- U.S. Environmental Protection Agency. Management of Hazardous Waste Pharmaceuticals. [\[Link\]](#)
- Federal Motor Carrier Safety Administration. (2024, June 12). How to Comply with Federal Hazardous Materials Regulations. [\[Link\]](#)
- Pharmaffiliates. **Lapaquistat-d9 Acetate**. [\[Link\]](#)
- U.S. Environmental Protection Agency. Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. [\[Link\]](#)
- U.S. Environmental Protection Agency. (2025, September 19). Uniform Hazardous Waste Manifest: Instructions, Sample Form and Continuation Sheet. [\[Link\]](#)
- U.S. Environmental Protection Agency. Waste & Debris Fact Sheets. [\[Link\]](#)
- University of Maryland Environmental Safety, Sustainability and Risk. EPA Hazardous Waste Codes. [\[Link\]](#)
- The University of Alabama at Birmingham. (2024, June 25). Hazardous Waste Manifest. [\[Link\]](#)
- Pipeline and Hazardous Materials Safety Administration. (2022, October 17). Transporting Infectious Substances Overview. [\[Link\]](#)
- U.S. Environmental Protection Agency. Waste Code - RCRAInfo. [\[Link\]](#)
- Daniels Health. Hazardous Listed Pharmaceutical Waste: P, U, and D Drugs. [\[Link\]](#)
- Global Substance Registration System. LAPAQUISTAT ACETATE. [\[Link\]](#)

- U.S. Environmental Protection Agency. EPA HAZARDOUS WASTE CODES. [[Link](#)]
- California Department of Toxic Substances Control. (2022, July 20). Manifested Hazardous Waste. [[Link](#)]
- Stericycle. EPA: Hazardous Pharmaceutical Waste Management. [[Link](#)]
- U.S. Department of Transportation. (2024, December 6). Check the Box: Getting Started with Shipping Hazmat. [[Link](#)]
- PharmWaste Technologies, Inc. EPA Subpart P Regulations - Check List. [[Link](#)]
- U.S. Compliance. DOT Hazardous Materials – Understanding the Core Requirements. [[Link](#)]
- Republic Services. Sample Uniform Hazardous Waste Manifest. [[Link](#)]

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Sources

- [1. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- [2. Lapaquistat Acetate \(TAK-475\)|189060-13-7|MSDS](https://dcchemicals.com) [dcchemicals.com]
- [3. epa.gov](https://epa.gov) [epa.gov]
- [4. Incident Waste Decision Support Tool \(I-WASTE DST\) | US EPA](https://iwaste.epa.gov) [iwaste.epa.gov]
- [5. Hazardous Listed Pharmaceutical Waste: P, U, and D Drugs](https://ecomedicalwaste.com) [ecomedicalwaste.com]
- [6. epa.gov](https://epa.gov) [epa.gov]
- [7. uab.edu](https://uab.edu) [uab.edu]
- [8. ehs.umich.edu](https://ehs.umich.edu) [ehs.umich.edu]
- [9. republicservices.com](https://republicservices.com) [republicservices.com]
- [10. fmcsa.dot.gov](https://fmcsa.dot.gov) [fmcsa.dot.gov]
- [11. phmsa.dot.gov](https://phmsa.dot.gov) [phmsa.dot.gov]

- [12. transportation.gov](https://www.transportation.gov) [[transportation.gov](https://www.transportation.gov)]
- [13. uscompliance.com](https://www.uscompliance.com) [[uscompliance.com](https://www.uscompliance.com)]
- To cite this document: BenchChem. [A Comprehensive Guide to the Proper Disposal of Lapaquistat-d9 Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1141171/docs#a-comprehensive-guide-to-the-proper-disposal-of-lapaquistat-d9-acetate>]

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